

N-Ethyl Carbazole: A Performance Benchmark Analysis Against Industry Standards

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Compound of Interest

Compound Name: *N*-ethyl carbazole

Cat. No.: B1664220

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N-ethyl carbazole and its derivatives are versatile compounds utilized across a spectrum of scientific and industrial fields, from cutting-edge organic electronics to drug discovery and energy storage. This guide provides an objective comparison of **N-ethyl carbazole**'s performance against established industry standards in its key application areas, supported by experimental data and detailed methodologies.

Organic Electronics: Powering Next-Generation Displays and Solar Cells

Carbazole derivatives are renowned for their excellent hole-transporting properties and thermal stability, making them prime candidates for use in organic light-emitting diodes (OLEDs) and perovskite solar cells (PSCs).^[1]

Perovskite Solar Cells (PSCs)

In the realm of PSCs, **N-ethyl carbazole** derivatives are emerging as viable alternatives to the current industry benchmark for hole-transporting materials (HTMs), spiro-OMeTAD. A novel spiro-type HTM incorporating **N-ethyl carbazole**-terminated groups has demonstrated superior performance and stability.^{[2][3]}

Performance Comparison of Hole-Transporting Materials in PSCs

Hole-Transporting Material	Power Conversion Efficiency (PCE)	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc)	Fill Factor (FF)	Reference
Spiro-Carbazole (N-ethyl carbazole derivative)	22.01%	Data not available	Data not available	Data not available	[2]
spiro-OMeTAD (Industry Standard)	21.12%	Data not available	Data not available	Data not available	[2]

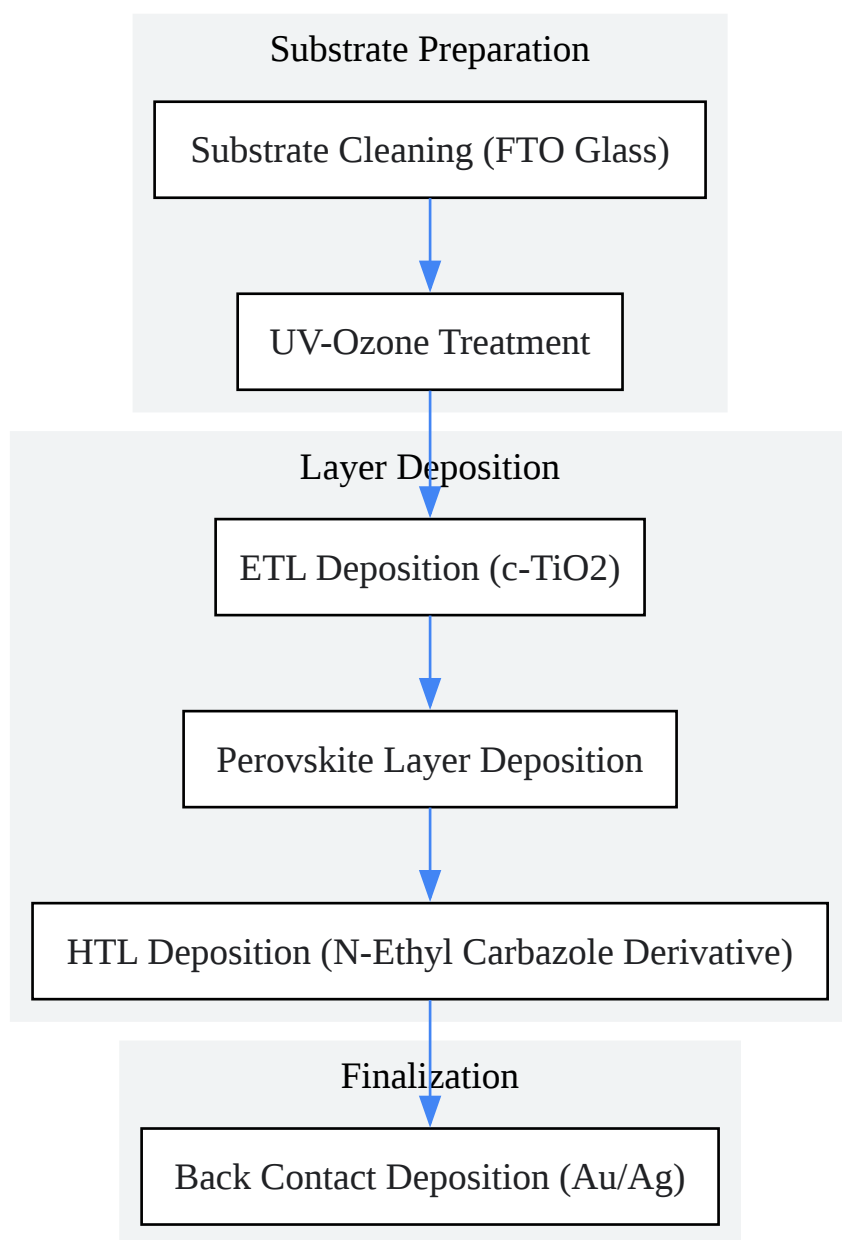
Note: While specific values for Voc, Jsc, and FF were not provided in the comparative study, the higher PCE of the spiro-carbazole HTM indicates a superior combination of these parameters.

Experimental Protocol: Fabrication of Perovskite Solar Cells

The fabrication of a standard n-i-p planar perovskite solar cell involves the following steps:[\[4\]](#)

- **Substrate Cleaning:** FTO-coated glass substrates are etched with zinc powder and 2 M HCl, followed by sequential sonication in deionized water, acetone, and isopropanol. The substrates are then dried and treated with UV-ozone.
- **Electron Transport Layer (ETL) Deposition:** A compact TiO₂ (c-TiO₂) precursor solution is spin-coated onto the FTO substrate and annealed.
- **Perovskite Layer Deposition:** The perovskite precursor solution is spin-coated in a nitrogen-filled glovebox, followed by the dispensing of an anti-solvent and an annealing step.
- **Hole-Transporting Layer (HTL) Deposition:** The **N-ethyl carbazole**-based HTM solution is spin-coated onto the perovskite layer.

- Back Contact Deposition: A gold or silver back contact is deposited by thermal evaporation.



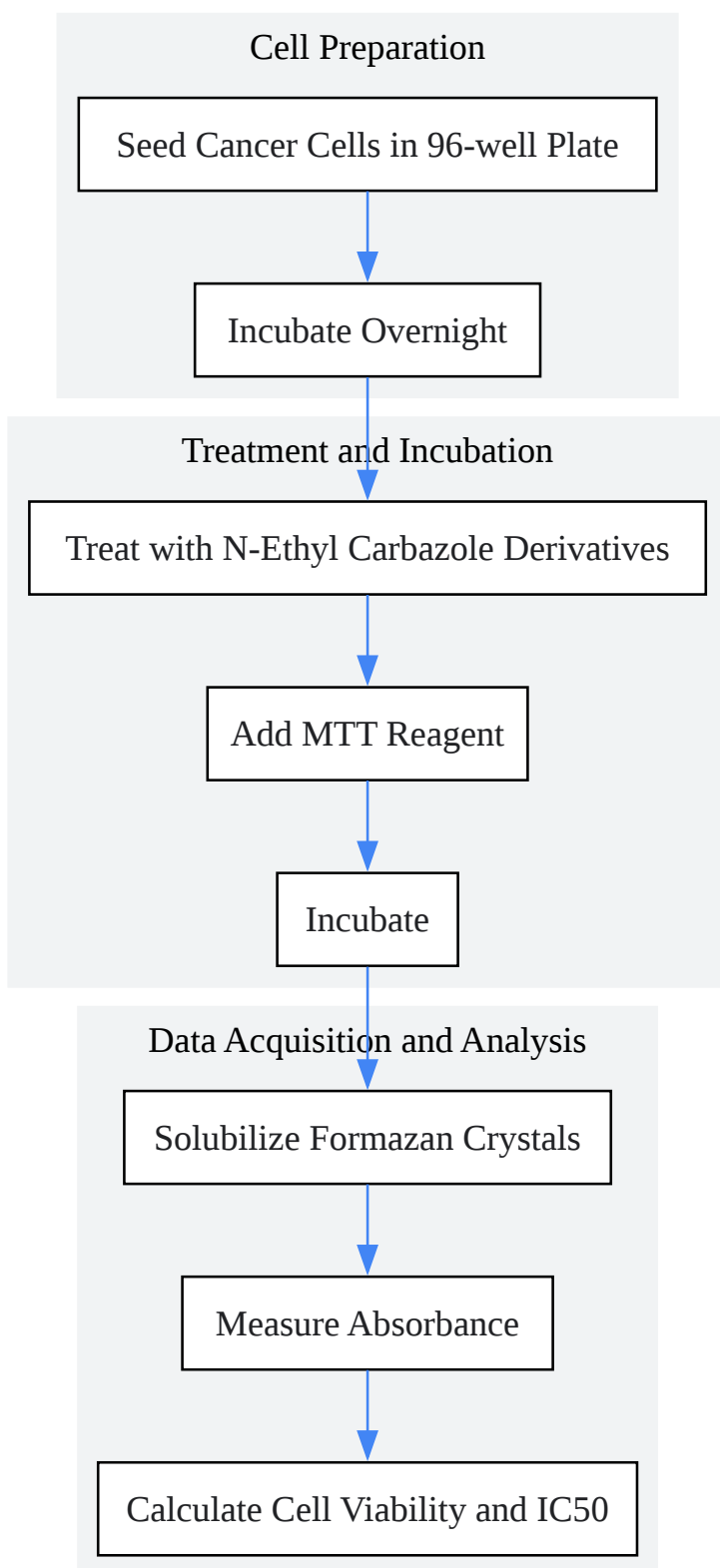
Anode (ITO)

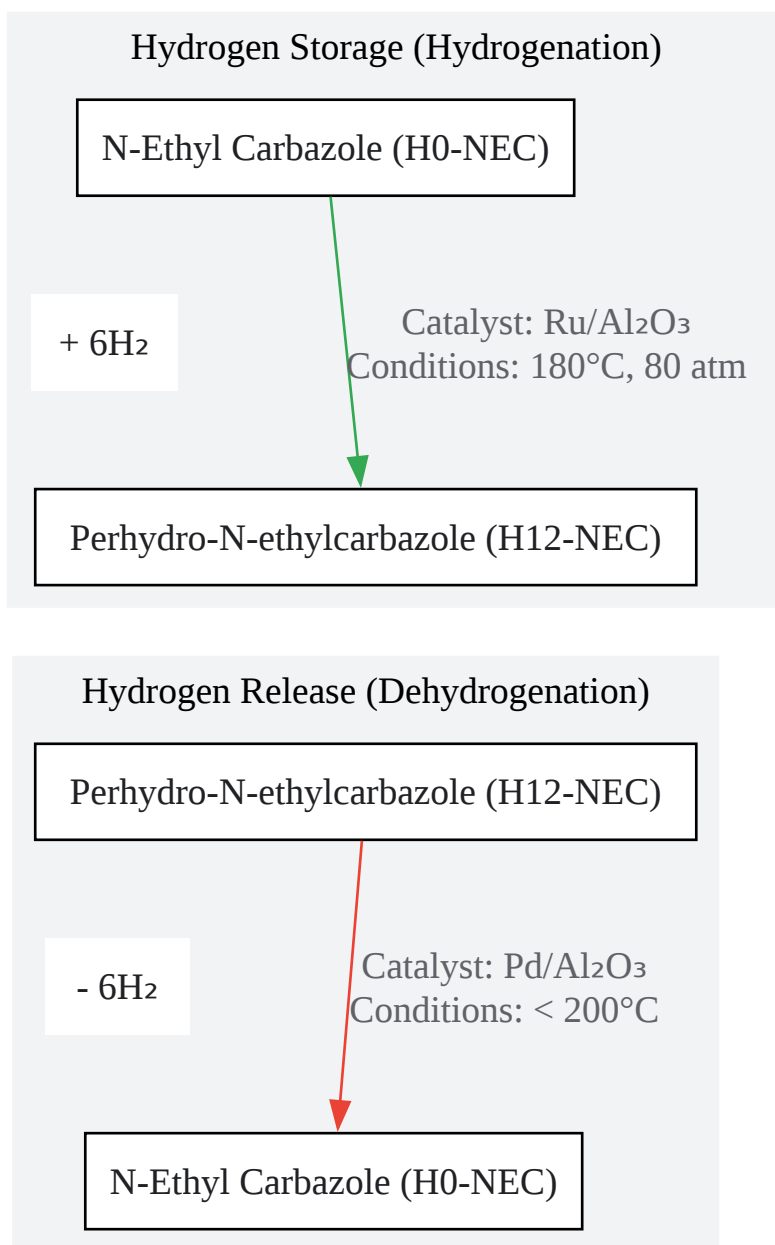
Hole Transport Layer (e.g., N-Ethyl Carbazole derivative)

Emissive Layer

Electron Transport Layer

Cathode (e.g., Al)





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